

bromophenol blue chemical properties and structure

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Compound of Interest

Compound Name: *Bromophenol Blue*

Cat. No.: *B1667898*

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Bromophenol Blue: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and common laboratory applications of **bromophenol blue**. The information is intended to support researchers, scientists, and professionals in drug development in utilizing this versatile dye effectively and safely.

Core Chemical Properties

Bromophenol blue (3',3'',5',5''-tetrabromophenolsulfonphthalein) is a widely used dye in laboratory settings, primarily as a pH indicator and a tracking dye in gel electrophoresis.^{[1][2][3]} Its chemical and physical properties are summarized below.

Quantitative Data Summary

Property	Value	References
Chemical Formula	C ₁₉ H ₁₀ Br ₄ O ₅ S	
Molecular Weight	669.96 g/mol	
pKa	3.85 - 4.1	
Melting Point	273 °C	
Appearance	Reddish-violet solid powder	
Solubility	Freely soluble in NaOH solutions, soluble in methanol, ethanol, and benzene. Slightly soluble in water.	
pH Indicator Range	pH 3.0 (yellow) to pH 4.6 (blue/purple)	
Maximum Absorbance (λ _{max})	~430-440 nm (acidic form), ~590-600 nm (basic form)	

Chemical Structure and pH-Dependent Forms

Bromophenol blue's utility as a pH indicator stems from a structural change that occurs as a function of hydrogen ion concentration. In acidic solutions, it exists in a protonated, lactone form, which is yellow. As the pH increases, it deprotonates to an extended, quinoidal structure, which is blue.

Visualization of pH-Dependent Structures

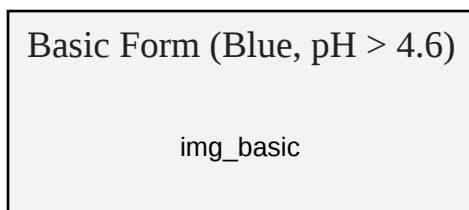
The following diagrams illustrate the chemical structure of **bromophenol blue** in its acidic and basic forms.

Acidic Form (Yellow, pH < 3.0)

img_acid

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Bromophenol Blue - Acidic (Lactone) Form

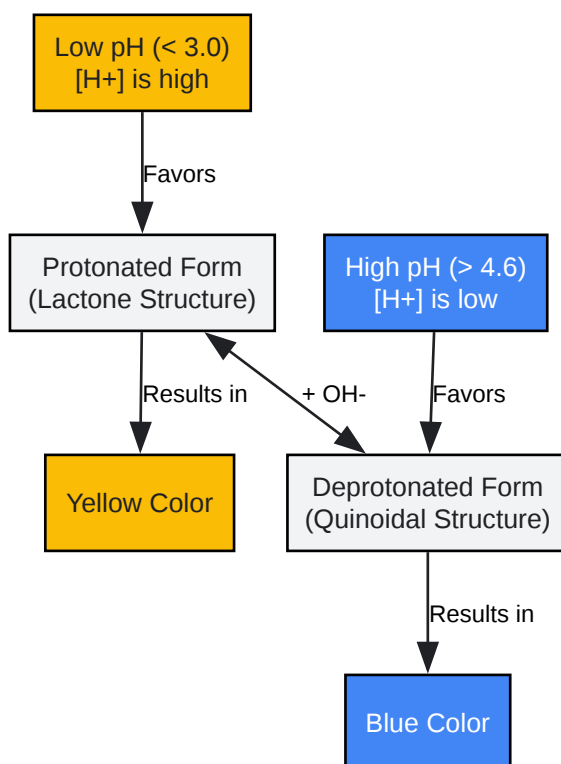


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Bromophenol Blue - Basic (Quinoidal) Form

Logical Relationship of Color Change

The transition between the acidic and basic forms of **bromophenol blue** is a reversible equilibrium, making it a reliable indicator for pH changes within its transition range.



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pH-Dependent Color Change of **Bromophenol Blue**

Experimental Protocols

Detailed methodologies for key laboratory applications of **bromophenol blue** are provided below.

Synthesis of Bromophenol Blue

This protocol describes the synthesis of **bromophenol blue** from phenol red.

Materials:

- Phenol red
- Glacial acetic acid
- Bromine

Procedure:

- Dissolve 1 kg of phenol red in 3 liters of glacial acetic acid.
- In a separate container, dissolve 0.64 liters of bromine in 0.8 liters of glacial acetic acid to create a bromine-glacial acetic acid mixture.
- Heat the phenol red solution to 60°C with constant stirring.
- Slowly add the bromine-glacial acetic acid mixture dropwise to the heated phenol red solution.
- After the addition is complete, increase the temperature to 100-105°C and maintain the reaction for two hours.
- Filter the hot solution (80-100°C) to collect the crude sandy pink **bromophenol blue** precipitate.
- The crude product can be further purified by recrystallization from glacial acetic acid.

Preparation of 6X DNA Loading Dye for Agarose Gel Electrophoresis

This protocol outlines the preparation of a 6X loading dye using **bromophenol blue** for tracking DNA samples during agarose gel electrophoresis.

Materials:

- **Bromophenol blue** powder
- Glycerol (85% or 100%)
- Deionized or Milli-Q water (nuclease-free)

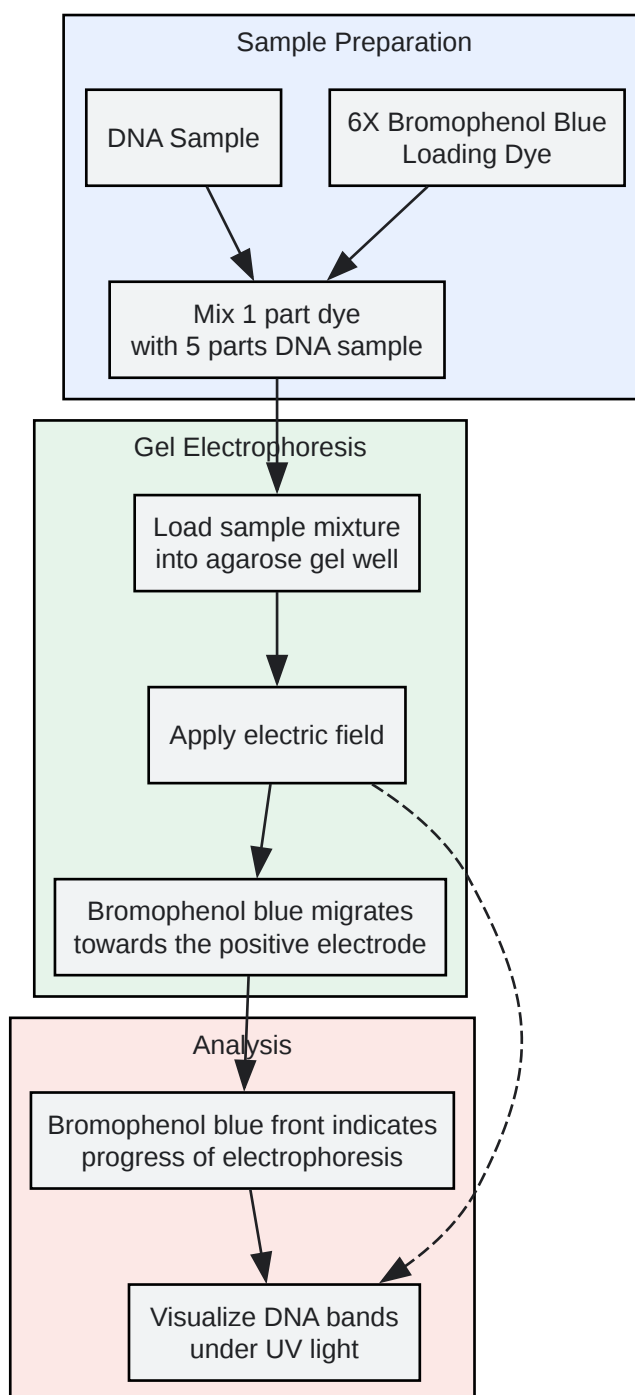
Composition of 6X DNA Loading Dye:

- 0.25% (w/v) **bromophenol blue**
- 60% (v/v) Glycerol

Procedure for preparing 10 ml of 6X DNA Loading Dye:

- Weigh out 25 mg of **bromophenol blue**.
- Transfer the powder to a 15-mL screw-capped tube.
- Add 7.06 ml of 85% glycerol and 2.94 ml of deionized/Milli-Q water. If using a different concentration of glycerol, adjust the volumes of glycerol and water accordingly.
- Dissolve the contents completely by inverting the tube multiple times or using a vortexer.
- Store the solution at -20°C for long-term storage or at room temperature for several weeks. It is recommended to store in 1 ml aliquots.

Experimental Workflow for Agarose Gel Electrophoresis:



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Workflow for using **Bromophenol Blue** in Agarose Gel Electrophoresis

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